

A Technical Guide to 6-Bromo-1-chlorophthalazine for Researchers

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Compound of Interest

Compound Name: 6-Bromo-1-chlorophthalazine

Cat. No.: B1343828

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This in-depth guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on the commercial availability, purity, synthesis, and analysis of **6-Bromo-1-chlorophthalazine**.

Commercial Availability and Purity

6-Bromo-1-chlorophthalazine is accessible through various chemical suppliers, with purity levels typically suitable for research and development purposes. The following table summarizes the offerings from several key suppliers.

Supplier	Catalog Number	Purity	CAS Number	Additional Information
Sigma-Aldrich	BL3H160BBB38	98%	470484-70-9	Pale-yellow to Yellow-brown Solid.
Advanced ChemBlocks	G-5546	97%	470484-70-9	Stored at Room Temperature.[1]
Hangzhou Leap Chem Co., Ltd.	-	99.00%	470484-70-9	-
Leyan	1120957	≥97.0% (NMR)	470484-70-9	White to light yellow Solid.[2]

Physicochemical Properties

Property	Value
Molecular Formula	C ₈ H ₄ BrClN ₂
Molecular Weight	243.49 g/mol
CAS Number	470484-70-9
Appearance	White to light yellow or Pale-yellow to Yellow-brown Solid[2]
Storage	Inert atmosphere, 2-8°C or room temperature[1]

Synthesis and Purification

While a specific, detailed protocol for the synthesis of **6-Bromo-1-chlorophthalazine** is not readily available in peer-reviewed literature, a plausible synthetic route can be derived from the preparation of structurally similar compounds. A likely precursor is 6-bromophthalazin-1(2H)-one or 6-bromophthalazine-1,4-dione.

Proposed Synthesis Protocol

A potential synthesis method involves the chlorination of a 6-bromophthalazinone derivative using a chlorinating agent like phosphorus oxychloride (POCl₃). This is adapted from the synthesis of 6-Bromo-4-chlorophthalazin-1(2H)-one.[3]

Reaction:

- Starting Material: 6-bromophthalazin-1(2H)-one
- Reagent: Phosphorus oxychloride (POCl₃)
- Procedure:
 - A mixture of 6-bromophthalazin-1(2H)-one and an excess of phosphorus oxychloride is heated at reflux for several hours.
 - After cooling, the excess POCl₃ is removed under reduced pressure.

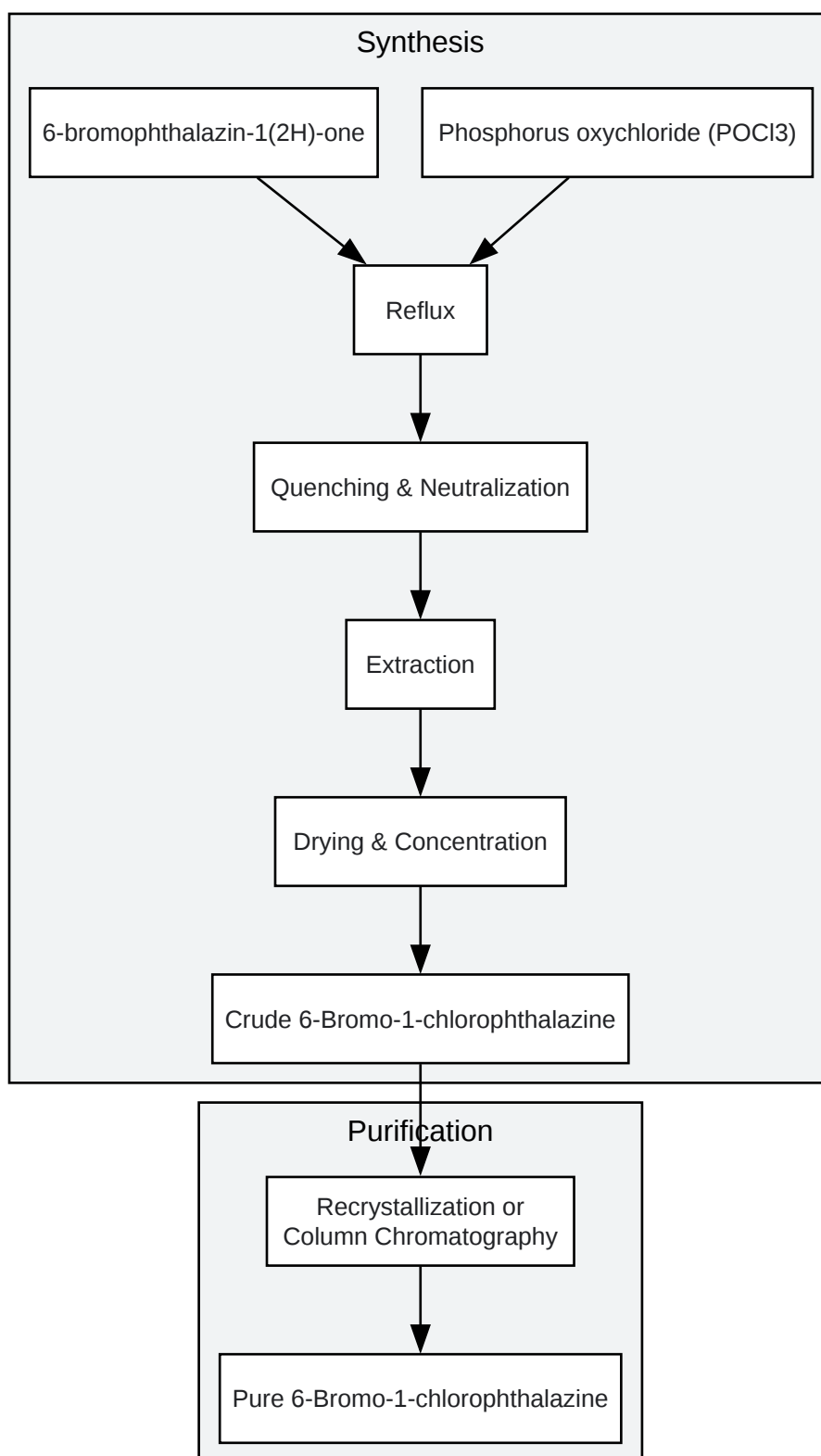
- The residue is carefully quenched with ice water and neutralized with a base such as sodium bicarbonate.
- The crude product is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are dried over anhydrous sodium sulfate and concentrated to yield the crude **6-Bromo-1-chlorophthalazine**.

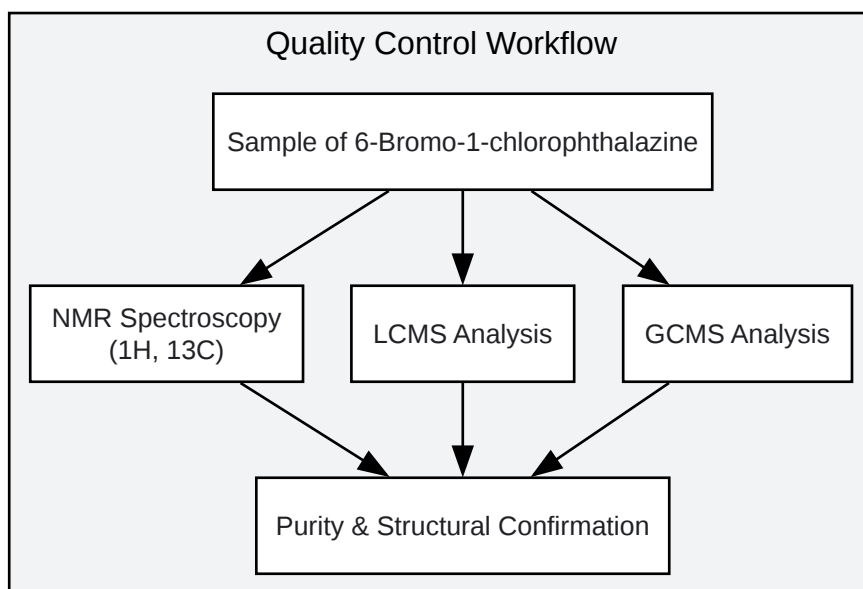
Purification Protocol

Purification of the crude product is essential to achieve the desired purity for subsequent applications. Standard purification techniques for similar organic compounds can be employed.

- Recrystallization: The crude solid can be recrystallized from a suitable solvent or solvent mixture to remove impurities.
- Column Chromatography: For higher purity, silica gel column chromatography can be performed using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate).

The following diagram illustrates a general workflow for the synthesis and purification of **6-Bromo-1-chlorophthalazine**.





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References

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